

An In-depth Technical Guide to Isopropyl 6-(hydroxymethyl)picolinate

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Compound of Interest

Compound Name: *Isopropyl 6-(hydroxymethyl)picolinate*

Cat. No.: *B13919401*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isopropyl 6-(hydroxymethyl)picolinate**, a pyridine-based organic compound of interest in chemical synthesis and pharmaceutical development. This document will cover its chemical identity, a proposed synthetic route, analytical characterization methods, and potential applications, offering field-proven insights for its practical use.

Part 1: Core Chemical Identity

Isopropyl 6-(hydroxymethyl)picolinate is a derivative of picolinic acid, featuring both an isopropyl ester and a hydroxymethyl group. This unique combination of functional groups suggests its potential as a versatile building block in organic synthesis.

Chemical Structure and Nomenclature:

- IUPAC Name: propan-2-yl 6-(hydroxymethyl)pyridine-2-carboxylate

- CAS Number: Not available in common chemical databases. While a specific CAS number is not assigned, its constituent parts are well-characterized.
- Molecular Formula: C₁₀H₁₃NO₃
- Molecular Weight: 195.22 g/mol

Table 1: Physicochemical Properties (Predicted)

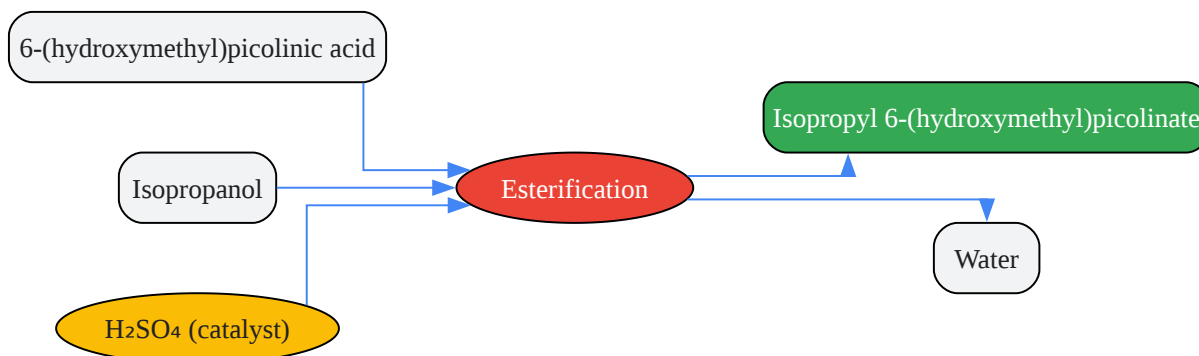
Property	Value	Source
LogP	1.25	Predicted
pKa (most acidic)	13.99 (alcohol)	Predicted
pKa (most basic)	2.59 (pyridine)	Predicted
Molar Refractivity	51.5 cm ³	Predicted
Polar Surface Area	58.9 Å ²	Predicted

Part 2: Synthesis and Mechanism

The synthesis of **Isopropyl 6-(hydroxymethyl)picolinate** can be logically achieved through the esterification of its parent carboxylic acid, 6-(hydroxymethyl)picolinic acid. The most common and industrially scalable method for this transformation is the Fischer-Speier esterification.

Proposed Synthetic Pathway: Fischer-Speier Esterification

This acid-catalyzed esterification involves the reaction of 6-(hydroxymethyl)picolinic acid with isopropanol in the presence of a strong acid catalyst, typically sulfuric acid or p-toluenesulfonic acid. The reaction is reversible, and to drive it towards the product, excess isopropanol is used, and water is removed as it is formed.



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Caption: Fischer-Speier esterification of 6-(hydroxymethyl)picolinic acid.

Detailed Experimental Protocol

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 6-(hydroxymethyl)picolinic acid (1.0 eq).
- **Reagent Addition:** Add an excess of isopropanol (10-20 eq) to the flask to serve as both the reactant and the solvent.
- **Catalyst:** Carefully add a catalytic amount of concentrated sulfuric acid (0.1-0.2 eq) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux (approximately 82°C) and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate. [1] The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, and filtered.[1]

- Purification: Concentrate the organic extract under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure **Isopropyl 6-(hydroxymethyl)picolinate**.

Part 3: Analytical Characterization

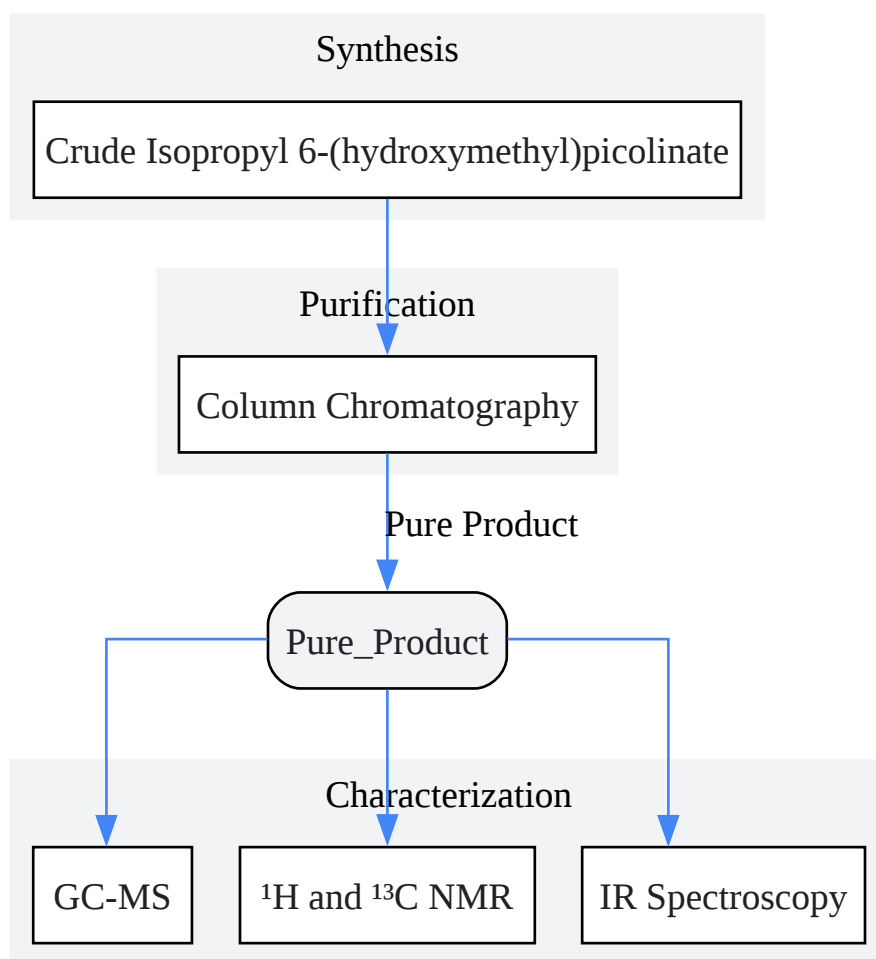
To ensure the identity and purity of the synthesized **Isopropyl 6-(hydroxymethyl)picolinate**, a combination of analytical techniques should be employed.

Chromatographic Methods

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for both separating the compound from any impurities and for confirming its molecular weight.[2] A capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase, would be suitable for this analysis.[2] The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (195.22 g/mol).

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum will provide detailed information about the structure. Key expected signals include a doublet for the six methyl protons of the isopropyl group, a septet for the methine proton of the isopropyl group, a singlet for the methylene protons of the hydroxymethyl group, and distinct signals for the three aromatic protons on the pyridine ring.
 - ¹³C NMR: The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon of the ester, the carbons of the pyridine ring, the carbons of the isopropyl group, and the carbon of the hydroxymethyl group.
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the O-H stretch of the alcohol (around 3300 cm⁻¹), the C=O stretch of the ester (around 1720 cm⁻¹), and C-O stretches.



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Caption: Workflow for the synthesis, purification, and analysis.

Part 4: Applications and Future Directions

While specific applications for **Isopropyl 6-(hydroxymethyl)picolinate** are not extensively documented, its structure suggests several potential uses in research and development.

- **Pharmaceutical Intermediate:** The picolinate scaffold is present in numerous biologically active molecules. The hydroxymethyl group provides a handle for further functionalization, and the isopropyl ester can act as a lipophilic moiety to improve drug delivery characteristics. Isopropyl esters, such as Isopropyl Myristate, are known to act as penetration enhancers in topical formulations.[3][4]

- **Coordination Chemistry:** The pyridine nitrogen and the ester and alcohol oxygen atoms can act as ligands for metal ions, making this compound a candidate for the synthesis of novel coordination complexes with potential catalytic or material science applications.
- **Agrochemicals:** Picolinic acid derivatives are also found in some herbicides and fungicides. The specific substitutions on this molecule could be explored for new agrochemical discovery.

Part 5: Safety and Handling

Although a specific Safety Data Sheet (SDS) for **Isopropyl 6-(hydroxymethyl)picolinate** is not available, the safety precautions for related compounds should be considered. For example, Methyl 6-(hydroxymethyl)picolinate is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Therefore, it is recommended to handle **Isopropyl 6-(hydroxymethyl)picolinate** with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and to work in a well-ventilated area.

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